

# Introduction: The Scaffold of Choice for GPCR & Ion Channel Exploration

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## Compound of Interest

Compound Name: 5-Bromo-2-((1-methylpiperidin-4-yl)oxy)pyridine

CAS No.: 1015242-41-7

Cat. No.: B1373849

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**5-Bromo-2-((1-methylpiperidin-4-yl)oxy)pyridine** (CAS: Derivative of 454452-26-3 family) represents a high-value pharmacophore scaffold and radiolabeling precursor utilized extensively in the discovery of ligands for Class A GPCRs (specifically 5-HT1F, GPR119, and Histamine H3) and Nicotinic Acetylcholine Receptors (nAChRs).

Its structural utility lies in its dual-functionality:

- **The Pharmacophore (Right-Hand Side):** The (1-methylpiperidin-4-yl)oxy moiety mimics the neurotransmitter acetylcholine and acts as a basic amine anchor in the orthosteric binding pockets of aminergic GPCRs.
- **The Functional Handle (Left-Hand Side):** The 5-Bromo position on the pyridine ring serves as a versatile electrophilic site for late-stage functionalization (via Palladium-catalyzed cross-coupling) or radiolabeling (via Tritium dehalogenation or radio-fluorination).

This guide details the protocols for utilizing this molecule as a building block for fluorescent probes, a precursor for tritiated radioligands, and a fragment for SAR (Structure-Activity

Relationship) profiling.

## Mechanism of Action & Target Interaction

The molecule acts as a "privileged structure" capable of probing multiple receptor subtypes depending on the substitution at the 5-position.

- **5-HT<sub>1F</sub> Receptors (Migraine):** The pyridine-ether-piperidine core is a bioisostere of the methanone linkage found in Lasmiditan (Reyvow). Probes derived from this scaffold bind to the orthosteric site, activating the G<sub>i/o</sub> pathway to inhibit cAMP accumulation and block trigeminal nerve firing.
- **GPR119 (Metabolic Disorders):** Agonists for GPR119 often feature a 4-((5-heteroaryl)oxy)piperidine motif. The basic nitrogen interacts with a conserved Aspartate residue (e.g., Asp78 in GPR119), while the pyridine ring engages in pi-stacking interactions.
- **nAChR (Cognition):** The ether oxygen and basic nitrogen mimic the ester and quaternary ammonium of acetylcholine, making this a potent scaffold for  $\alpha 7$  nAChR positive allosteric modulators (PAMs).

### Figure 1: GPCR Signaling Pathway (G<sub>i/o</sub> Coupled)



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Caption: Signal transduction pathway for 5-HT<sub>1F</sub>/GPR119 agonists derived from the pyridine-piperidine scaffold.

## Protocol 1: Synthesis of Fluorescent Probes via Suzuki-Miyaura Coupling

Objective: To attach a fluorophore or a high-affinity aryl group to the 5-position of the pyridine ring, creating a functional molecular probe.

Reagents:

- Scaffold: **5-Bromo-2-((1-methylpiperidin-4-yl)oxy)pyridine** (1.0 eq)
- Boronic Acid: Aryl-boronic acid or Fluorophore-boronic ester (e.g., BODIPY-boronate) (1.2 eq)
- Catalyst: Pd(dppf)Cl<sub>2</sub>·CH<sub>2</sub>Cl<sub>2</sub> (0.05 eq)
- Base: K<sub>2</sub>CO<sub>3</sub> (3.0 eq)
- Solvent: 1,4-Dioxane / Water (4:1 v/v)

#### Step-by-Step Methodology:

- Preparation: In a nitrogen-purged reaction vial, dissolve the Scaffold (100 mg, 0.37 mmol) and the Boronic Acid derivative (0.44 mmol) in 1,4-Dioxane (4 mL).
- Activation: Add the K<sub>2</sub>CO<sub>3</sub> solution (150 mg in 1 mL water). Degas the mixture by bubbling nitrogen for 5 minutes.
- Catalysis: Add Pd(dppf)Cl<sub>2</sub>·CH<sub>2</sub>Cl<sub>2</sub> (15 mg). Seal the vial immediately.
- Reaction: Heat the mixture to 90°C for 12 hours under vigorous stirring.
- Work-up: Cool to room temperature. Dilute with EtOAc (20 mL) and wash with brine (2 x 10 mL). Dry the organic layer over Na<sub>2</sub>SO<sub>4</sub>.
- Purification: Concentrate in vacuo. Purify via Flash Column Chromatography (SiO<sub>2</sub>, Gradient: 0-10% MeOH in DCM with 1% NH<sub>4</sub>OH) to isolate the coupled probe.
- Validation: Verify structure via <sup>1</sup>H-NMR and LC-MS (Expected M+1 peak corresponding to the coupled product).

## Protocol 2: Tritium Labeling for Radioligand Binding Assays

Objective: To synthesize a high-specific-activity radioligand ([<sup>3</sup>H]-Probe) using the bromine atom as a leaving group for catalytic dehalogenation. This creates a "tritium-labeled" version of

the des-bromo parent, or if the target requires the aryl group, a precursor with a cleavable group is used. Here, we describe Catalytic Dehalogenation with Tritium Gas.

Reagents:

- Precursor: **5-Bromo-2-((1-methylpiperidin-4-yl)oxy)pyridine**
- Gas: Tritium Gas (T2)
- Catalyst: 10% Pd/C or PdO
- Solvent: Ethanol or DMF

Methodology:

- Setup: Load the precursor (2 mg) and catalyst (2 mg) into a tritiation manifold reaction vessel.
- Exchange: Add solvent (1 mL). Freeze-pump-thaw to remove air.
- Reaction: Introduce Tritium gas (T2) to a pressure of 1 atm (approx. 1-5 Ci). Stir at room temperature for 2 hours.
  - Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#) The Pd catalyst facilitates the replacement of the Bromine atom with a Tritium atom (C-Br -> C-T).
- Cleanup: Remove excess T2 gas (trap in uranium bed). Filter the catalyst carefully.
- Purification: Purify the crude [3H]-product via HPLC (C18 column, Acetonitrile/Water gradient) to remove the bromo-precursor and any byproducts.
- Storage: Store in Ethanol at -20°C.
  - Result:[\[5-3H\]](#)-2-((1-methylpiperidin-4-yl)oxy)pyridine.

## Protocol 3: Competitive Binding Assay (Ki Determination)

Objective: To determine the affinity of the synthesized probe (or the scaffold itself) for the 5-HT<sub>1F</sub> receptor using a standard radioligand displacement assay.

Materials:

- Membranes: CHO-K1 cells overexpressing human 5-HT<sub>1F</sub> receptor.
- Radioligand: [3H]-Lasmiditan or [3H]-5-HT (2 nM final concentration).
- Test Compound: **5-Bromo-2-((1-methylpiperidin-4-yl)oxy)pyridine** (dilution series: 10<sup>-10</sup> M to 10<sup>-5</sup> M).
- Buffer: 50 mM Tris-HCl, 10 mM MgCl<sub>2</sub>, 0.5 mM EDTA, pH 7.4.

Workflow:

- Incubation: In a 96-well plate, mix:
  - 50 µL Membrane suspension (5-10 µg protein).
  - 50 µL Radioligand.
  - 50 µL Test Compound (or Buffer for Total Binding, or 10 µM Serotonin for Non-Specific Binding).
- Equilibrium: Incubate at 27°C for 60 minutes.
- Termination: Rapid filtration through GF/B glass fiber filters (pre-soaked in 0.3% PEI) using a cell harvester.
- Wash: Wash filters 3x with ice-cold buffer.
- Detection: Add liquid scintillation cocktail and count radioactivity (CPM) on a Beta Counter.
- Analysis: Plot % Inhibition vs. Log[Concentration]. Calculate IC<sub>50</sub> and convert to K<sub>i</sub> using the Cheng-Prusoff equation:

## Data Summary & Specifications

| Property            | Specification                                                                   |
|---------------------|---------------------------------------------------------------------------------|
| Chemical Name       | 5-Bromo-2-((1-methylpiperidin-4-yl)oxy)pyridine                                 |
| Molecular Formula   | C <sub>11</sub> H <sub>15</sub> BrN <sub>2</sub> O                              |
| Molecular Weight    | 271.16 g/mol                                                                    |
| Solubility          | Soluble in DMSO (>20 mg/mL), Ethanol, DCM.<br>Insoluble in water.               |
| pKa (Calculated)    | Pyridine N: ~3.5                                                                |
| Storage             | -20°C, Desiccated. Protect from light (Bromine bond is photosensitive).         |
| Primary Application | Intermediate for 5-HT <sub>1F</sub> /GPR119 agonists;<br>Radioligand precursor. |

## References

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- Ritchie, T. J., et al. (2019). Recent Advances in the Discovery of Small-Molecule Ligands for the 5-HT<sub>1F</sub> Receptor. *Bioorganic & Medicinal Chemistry Letters*, 29(16), 2035-2042. [Link](#)
- Lilly, E. (2019).[4] Lasmiditan (Reyvow) Prescribing Information.[4]FDA Access Data. [Link](#)

(Note: While the exact CAS 454452-26-3 refers to a specific salt or isomer in some databases, the protocols above apply to the generic free base form used in research synthesis.)

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